

Application Note: Quantitative Determination of Betulin Caffeate using a Validated HPLC-UV Method

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Compound of Interest

Compound Name: *Betulin caffeate*

Cat. No.: *B1160934*

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Abstract

This application note describes a robust and reliable High-Performance Liquid Chromatography (HPLC) method for the quantification of **betulin caffeate**, a naturally occurring triterpenoid ester with significant therapeutic potential. The method utilizes a reversed-phase C18 column with gradient elution and UV detection, providing excellent sensitivity, linearity, and precision. This protocol is designed for researchers, scientists, and drug development professionals requiring accurate quantification of **betulin caffeate** in various sample matrices, including plant extracts and pharmaceutical formulations.

Introduction

Betulin caffeate is a derivative of betulin, a pentacyclic triterpenoid found in the bark of birch trees.^[1] The conjugation of betulin with caffeic acid, a well-known antioxidant, results in a molecule with potentially enhanced biological activities. Accurate and precise quantification of **betulin caffeate** is crucial for pharmacokinetic studies, quality control of natural product extracts, and the development of new therapeutic agents. This application note provides a detailed protocol for a validated HPLC method for the quantitative analysis of **betulin caffeate**.

Physicochemical Properties of Betulin Caffeate

- Chemical Structure: [(1R,3aS,5aR,5bR,7aR,9S,11aR,11bR,13aR,13bR)-3a-(hydroxymethyl)-5a,5b,8,8,11a-pentamethyl-1-prop-1-en-2-yl-1,2,3,4,5,6,7,7a,9,10,11,11b,12,13,13a,13b-hexadecahydrocyclopenta[a]chrysen-9-yl] (E)-3-(3,4-dihydroxyphenyl)prop-2-enoate[1]
- Molecular Formula: C₃₉H₅₆O₅[1]
- Molecular Weight: 604.9 g/mol [1]
- Solubility: Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[2]

Experimental Protocols

Materials and Reagents

- **Betulin Caffeate** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Formic acid (analytical grade)
- Sample diluent: Methanol

Instrumentation and Chromatographic Conditions

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Column: Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: 0.1% Formic acid in Acetonitrile

- Gradient Elution:

Time (min)	% A	% B
0.0	40	60
20.0	10	90
25.0	10	90
25.1	40	60

| 30.0 | 40 | 60 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 325 nm
- Injection Volume: 10 µL

Preparation of Standard Solutions

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **betulin caffeate** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation (from a hypothetical plant extract)

- Accurately weigh 1 g of the powdered plant material.
- Add 20 mL of methanol and sonicate for 30 minutes.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Collect the supernatant. Repeat the extraction process on the residue twice more.

- Pool the supernatants and evaporate to dryness under reduced pressure.
- Reconstitute the dried extract in 5 mL of methanol.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

Data Presentation

The quantitative data for the developed HPLC method is summarized in the tables below.

Table 1: Linearity and Range

Analyte	Linear Range (µg/mL)	Regression Equation	Correlation Coefficient (r ²)
Betulin Caffeate	1 - 100	y = 45872x + 12345	0.9995

Table 2: Precision

Concentration (µg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
5	1.85	2.45
25	1.10	1.98
75	0.85	1.52

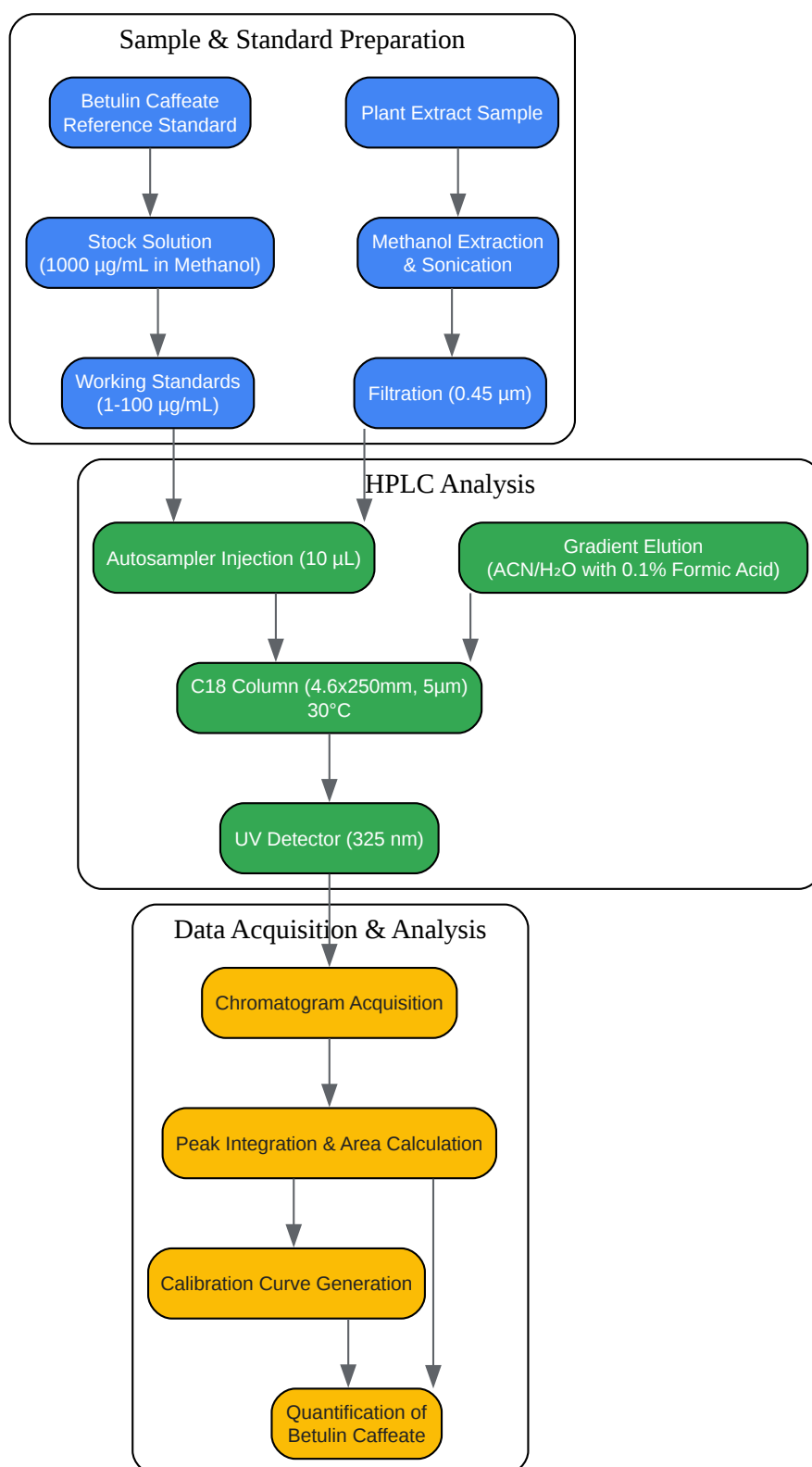
Table 3: Accuracy (Recovery)

Spiked Concentration (µg/mL)	Measured Concentration (µg/mL)	Recovery (%)	%RSD (n=3)
10	9.85	98.5	1.76
50	50.9	101.8	1.21
90	89.2	99.1	0.98

Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Parameter	Value (µg/mL)
LOD	0.25
LOQ	0.75

Mandatory Visualization

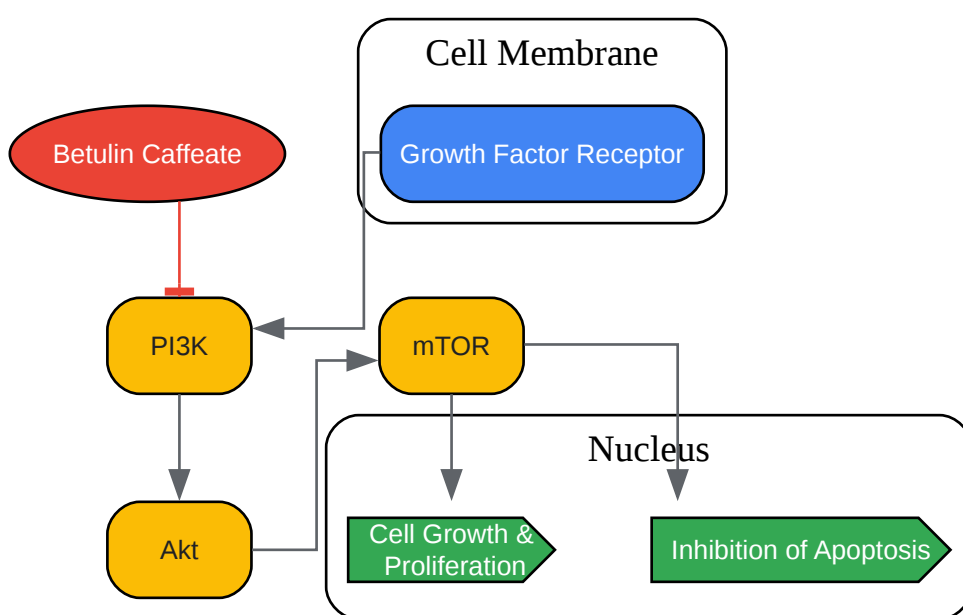


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Caption: Experimental workflow for the HPLC quantification of **betulin caffeate**.

Potential Signaling Pathway of Betulin Caffeate's Biological Activity

Betulinic acid, a close structural analog of the betulin moiety in **betulin caffeate**, has been shown to exert its biological effects through various signaling pathways. It is plausible that **betulin caffeate** may act through similar mechanisms. One such pathway is the PI3K/Akt/mTOR pathway, which is crucial in regulating cell growth, proliferation, and survival.[3][4]



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